

Essential Safety and Logistics for Handling 2',4',6'-Trifluoroacetophenone

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Compound of Interest

Compound Name: 2',4',6'-Trifluoroacetophenone

Cat. No.: B1306031

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount. This guide provides essential, immediate safety and logistical information for **2',4',6'-Trifluoroacetophenone**, including detailed operational and disposal plans to ensure laboratory safety and compliance.

Quantitative Data Summary

While specific occupational exposure limits for **2',4',6'-Trifluoroacetophenone** have not been established, it is crucial to handle this compound with care due to its irritant properties.^{[1][2]} All operations should be conducted in a manner that keeps exposure to the lowest reasonably achievable level.

Property	Value	Source
Molecular Formula	C ₈ H ₅ F ₃ O	[3][4]
Molecular Weight	174.12 g/mol	[3][4]
Appearance	Colorless to light orange to yellow clear liquid	[4]
Boiling Point	190 °C	[5]
Flash Point	62 °C	
Density	1.34 g/cm ³	[4]
CAS Number	51788-77-3	[3][4]
Occupational Exposure Limits (PEL, TLV)	Not Established	[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: **2',4',6'-Trifluoroacetophenone** is considered hazardous. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[2]

A comprehensive personal protective equipment (PPE) strategy is essential to minimize exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before each use.
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
Skin and Body Protection	A laboratory coat must be worn. For operations with a higher risk of splashes, consider a chemical-resistant apron or suit.
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical for the safe handling of **2',4',6'-Trifluoroacetophenone**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational and available for all manipulations of the compound.
- Verify that an eyewash station and safety shower are accessible and have been recently tested.
- Assemble all necessary equipment and reagents within the fume hood before commencing work.

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat and closed-toe shoes.
- Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Don safety glasses with side shields or chemical goggles.

3. Handling and Use:

- Conduct all weighing and transfers of **2',4',6'-Trifluoroacetophenone** within the chemical fume hood to minimize inhalation exposure.
- Use compatible and clearly labeled glassware.
- Avoid direct contact with the skin, eyes, and clothing.
- Keep containers tightly closed when not in use to prevent the release of vapors.

4. Immediate Spill Response:

- In case of a small spill within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Place the contaminated absorbent material into a sealed, labeled waste container for hazardous chemical waste.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

5. Post-Handling Procedures:

- Thoroughly decontaminate all work surfaces and equipment after use.
- Remove gloves using the proper technique to avoid skin contact and dispose of them in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.

Disposal Plan: Managing Chemical Waste

Proper segregation and disposal of chemical waste are crucial for environmental protection and regulatory compliance. **2',4',6'-Trifluoroacetophenone** waste is classified as halogenated organic waste.

1. Waste Collection:

- Collect all waste containing **2',4',6'-Trifluoroacetophenone**, including contaminated consumables (e.g., gloves, absorbent pads), in a dedicated, clearly labeled, and sealed hazardous waste container.
- The container must be labeled as "Halogenated Organic Waste" and list **2',4',6'-Trifluoroacetophenone** as a constituent.

2. Storage:

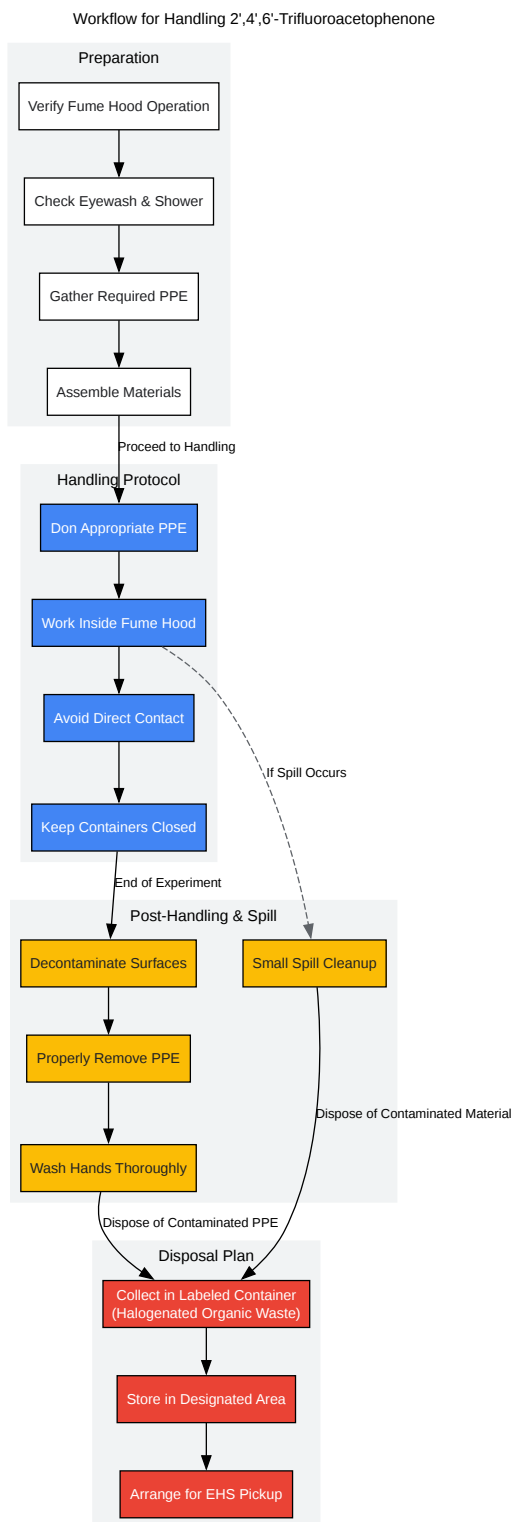
- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated and away from incompatible materials.

3. Disposal Procedure:

- Do not dispose of **2',4',6'-Trifluoroacetophenone** or its waste down the drain.
- Arrange for the collection of the hazardous waste container by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2',4',6'-Trifluoroacetophenone**.



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Caption: Workflow for the safe handling and disposal of **2',4',6'-Trifluoroacetophenone**.

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